

Commercial Sourcing and Application of Fmoc-Lys(Me,Boc)-OH: A Technical Guide

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Compound of Interest

Compound Name: Fmoc-lys(ME,boc)-OH

Cat. No.: B613417

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability and application of $N\alpha$ -Fmoc- $N\epsilon$ -methyl- $N\epsilon$ -Boc-L-lysine (**Fmoc-Lys(Me,Boc)-OH**), a critical building block for the synthesis of monomethylated peptides. This derivative is particularly valuable in epigenetic research for the preparation of histone tail peptides, enabling detailed studies of the functional roles of lysine methylation.

Commercial Availability

A variety of chemical suppliers offer **Fmoc-Lys(Me,Boc)-OH**, ensuring its accessibility for research and development purposes. The table below summarizes the product specifications from several prominent vendors. Researchers are advised to consult the suppliers directly for the most current pricing and availability.

Supplier	Product Number(s)	Purity	CAS Number	Molecular Weight (g/mol)	Storage Conditions
Sigma-Aldrich	F4438, 8.52106 (Novabiochem®)	≥97% (HPLC), ≥98% (TLC)	951695-85-5	482.57	-20°C or 2-8°C
Biosynth	FF45343	Not specified	951695-85-5	482.57	2-8°C
Aapptec Peptides	N/A	Lot-specific	951695-85-5	482.57	Not specified
ChemPep	Not specified	Not specified	951695-85-5	482.57	Not specified
Bachem	Not specified	Not specified	Not specified	482.58	Not specified
Advanced ChemTech	Not specified	Not specified	Not specified	Not specified	Not specified
ChemScene	CS-D0016	≥97%	951695-85-5	482.57	4°C

Analytical Data

A Certificate of Analysis (CoA) detailing the specific purity and characterization data for a particular lot can be requested from the supplier. While a specific CoA for **Fmoc-Lys(Me,Boc)-OH** is not publicly available, representative analytical data for the closely related compound Fmoc-Lys(Boc)-OH is available and can serve as a reference for the expected spectral characteristics.^{[1][2][3]} ChemicalBook provides access to various spectral data for Fmoc-Lys(Boc)(Me)-OH, including ¹H NMR, IR, and Mass Spectrometry.^[4]

Application in Solid-Phase Peptide Synthesis (SPPS)

Fmoc-Lys(Me,Boc)-OH is designed for use in standard Fmoc-based solid-phase peptide synthesis (SPPS).^{[5][6]} The Fmoc group on the α-amine is temporarily protecting and is removed at each cycle of peptide elongation, while the Boc group on the ε-amine, along with

the methyl group, is a permanent protecting group that is removed during the final cleavage from the resin.^[7]

Experimental Protocol: Coupling of Fmoc-Lys(Me,Boc)-OH

This protocol provides a general procedure for the manual coupling of **Fmoc-Lys(Me,Boc)-OH** to a resin-bound peptide with a free N-terminal amine. Standard coupling reagents such as HBTU/HATU are recommended.^{[8][9][10]}

Materials:

- Peptide-resin with a free N-terminal amine
- **Fmoc-Lys(Me,Boc)-OH**
- Coupling reagent (e.g., HBTU or HATU)
- Base (e.g., N,N-Diisopropylethylamine, DIPEA)
- N,N-Dimethylformamide (DMF), peptide synthesis grade
- Dichloromethane (DCM), peptide synthesis grade
- Reaction vessel with agitation capabilities
- Kaiser test kit

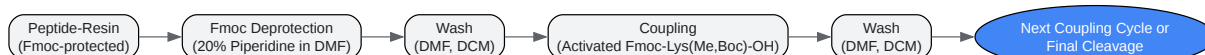
Procedure:

- **Resin Swelling:** Swell the peptide-resin in DMF for 30-60 minutes in the reaction vessel.
- **Amino Acid Activation:** In a separate vial, dissolve **Fmoc-Lys(Me,Boc)-OH** (2-3 equivalents relative to the resin loading) in DMF. Add the coupling reagent (e.g., HBTU, 2-3 equivalents) and DIPEA (4-6 equivalents). Allow the activation to proceed for 2-5 minutes.
- **Coupling Reaction:** Drain the DMF from the swollen resin and add the activated **Fmoc-Lys(Me,Boc)-OH** solution. Agitate the mixture at room temperature for 1-2 hours.

- **Monitoring the Coupling:** Perform a Kaiser test to monitor the completion of the reaction. A negative Kaiser test (beads remain colorless or yellow) indicates a complete coupling.
- **Washing:** Once the coupling is complete, drain the reaction solution and wash the resin thoroughly with DMF (3-5 times) and then DCM (3-5 times) to remove any unreacted reagents and byproducts.

Experimental Workflow

The following diagram illustrates the general workflow for a single coupling cycle in Fmoc-SPPS.



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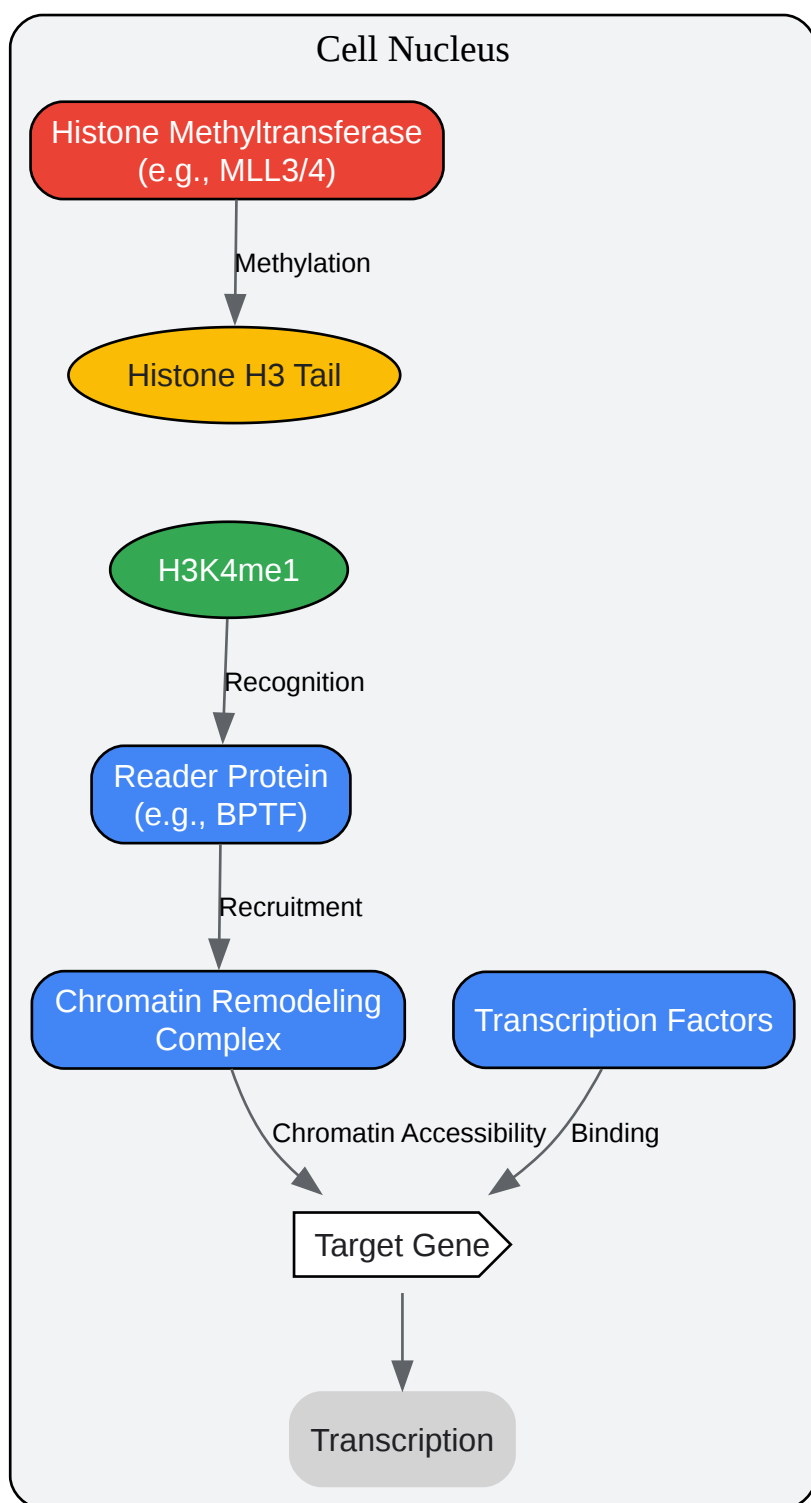
Caption: General workflow for a single amino acid coupling cycle in Fmoc-SPPS.

Role in Epigenetic Research: Histone Lysine Methylation

The synthesis of peptides containing monomethylated lysine is crucial for studying the "histone code," a hypothesis suggesting that post-translational modifications of histones act as signals to regulate gene expression.^{[11][12]} Histone H3 lysine 4 monomethylation (H3K4me1) is a key epigenetic mark often associated with transcriptional enhancers.^{[13][14][15]}

Signaling Pathway: Histone H3K4 Monomethylation and Transcriptional Regulation

The diagram below illustrates a simplified signaling pathway showing the role of histone H3 lysine 4 monomethylation in the regulation of gene transcription. Histone methyltransferases (HMTs) catalyze the methylation, which can then be recognized by "reader" proteins that recruit other factors to modulate chromatin structure and gene expression.^{[6][16][17]}



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Caption: Simplified pathway of histone H3K4 monomethylation and its role in transcriptional regulation.

Conclusion

Fmoc-Lys(Me,Boc)-OH is a readily available and essential reagent for researchers investigating the impact of lysine monomethylation on protein function and gene regulation. The protocols and information provided in this guide offer a solid foundation for the successful incorporation of this modified amino acid into synthetic peptides, paving the way for deeper insights into the complex world of epigenetics and drug development.

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